

A Technical Guide to the Commercial Sourcing and Application of 1-Dodecanol-d25

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Compound of Interest

Compound Name: 1-Dodecanol-d25

Cat. No.: B108426

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **1-Dodecanol-d25**, a deuterated form of lauryl alcohol. It is intended to assist researchers, scientists, and drug development professionals in sourcing this stable isotope-labeled compound and utilizing it effectively in experimental settings. This guide details the technical specifications from various commercial suppliers, outlines its primary applications, and provides exemplary experimental protocols.

Introduction to 1-Dodecanol-d25

1-Dodecanol-d25 is a saturated fatty alcohol in which 25 of the 26 hydrogen atoms have been replaced with their stable isotope, deuterium. This isotopic labeling makes it a valuable tool in a range of scientific applications, particularly in mass spectrometry-based analytical methods and metabolic studies. Its chemical and physical properties are nearly identical to its non-deuterated counterpart, 1-dodecanol, allowing it to serve as an ideal internal standard or tracer in complex biological matrices.

Key Properties:

- Chemical Formula: $\text{CD}_3(\text{CD}_2)_{11}\text{OH}$
- Molecular Weight: Approximately 211.49 g/mol

- CAS Number: 160776-83-0

Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer **1-Dodecanol-d25**, each with specific product grades and available quantities. The following table summarizes the offerings from several prominent suppliers to facilitate a comparative assessment for procurement.

Supplier	Product Number	Isotopic Purity (atom % D)	Chemical Purity	Available Quantities
Sigma-Aldrich	448230	≥98	≥99% (CP)	250 mg
MedChemExpress	HY-139393S	Not explicitly stated	98.09%	5 mg, 10 mg, 25 mg, 50 mg, 100 mg
CDN Isotopes	D-3983	≥98	Not explicitly stated	250 mg, 500 mg
Toronto Research Chemicals (TRC)	D525407	Not explicitly stated	Not explicitly stated	10 mg, 25 mg, 50 mg
Santa Cruz Biotechnology	sc-224423	Not explicitly stated	Not explicitly stated	100 mg, 250 mg
Cambridge Isotope Laboratories, Inc.	DLM-738	98	≥98%	Contact for details
Cayman Chemical	Contact for availability	-	-	-

Note: Isotopic and chemical purity can vary by lot. Researchers should always refer to the lot-specific Certificate of Analysis (CoA) for precise data.

Key Applications in Research and Development

The primary utility of **1-Dodecanol-d25** stems from its isotopic labeling, which allows for its differentiation from the endogenous, non-labeled analogue in various analytical techniques.

Internal Standard for Quantitative Analysis

1-Dodecanol-d25 is widely used as an internal standard for the quantification of 1-dodecanol and other related long-chain fatty alcohols in biological and environmental samples using Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).[1] The co-elution of the deuterated standard with the analyte of interest allows for the correction of variability in sample preparation, injection volume, and ionization efficiency, leading to more accurate and precise quantification.[2]

Metabolic and Pharmacokinetic Studies

In drug development and metabolic research, deuterated compounds are instrumental in tracing the metabolic fate of molecules.[3] **1-Dodecanol-d25** can be used to study the absorption, distribution, metabolism, and excretion (ADME) of long-chain fatty alcohols.[4] By administering the labeled compound, researchers can track its conversion to various metabolites and elucidate the metabolic pathways involved.[5]

Experimental Protocols

The following sections provide detailed methodologies for common applications of **1-Dodecanol-d25**.

Quantification of 1-Dodecanol in a Biological Matrix using GC-MS with 1-Dodecanol-d25 as an Internal Standard

Objective: To accurately quantify the concentration of 1-dodecanol in a plasma sample.

Materials:

- Plasma sample
- **1-Dodecanol-d25** (internal standard)

- Hexane (or other suitable extraction solvent)
- Anhydrous sodium sulfate
- GC-MS system with a suitable capillary column (e.g., DB-5ms)

Procedure:

- Sample Preparation:
 - To 100 μL of the plasma sample, add a known amount of **1-Dodecanol-d25** solution in a suitable solvent (e.g., 10 μL of a 10 $\mu\text{g}/\text{mL}$ solution).
 - Vortex the sample for 30 seconds.
 - Perform a liquid-liquid extraction by adding 500 μL of hexane.
 - Vortex vigorously for 2 minutes.
 - Centrifuge at 10,000 x g for 10 minutes to separate the layers.
 - Carefully transfer the upper organic layer to a clean vial containing a small amount of anhydrous sodium sulfate to remove any residual water.
 - Transfer the dried extract to an autosampler vial for GC-MS analysis.
- GC-MS Analysis:
 - Injection Volume: 1 μL
 - Inlet Temperature: 250°C
 - Oven Program: Start at 80°C, hold for 1 minute, ramp to 280°C at 10°C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Mass Spectrometer: Operate in electron ionization (EI) mode.

- Data Acquisition: Use selected ion monitoring (SIM) mode to monitor characteristic ions for both 1-dodecanol and **1-Dodecanol-d25**.
- Data Analysis:
 - Integrate the peak areas for the selected ions of both the analyte and the internal standard.
 - Calculate the response factor (RF) from a calibration curve prepared with known concentrations of 1-dodecanol and a fixed concentration of **1-Dodecanol-d25**.
 - Determine the concentration of 1-dodecanol in the plasma sample based on the peak area ratio of the analyte to the internal standard and the calculated response factor.

Sample Preparation for NMR Spectroscopy using **1-Dodecanol-d25** as an Internal Standard

Objective: To prepare a sample for quantitative NMR (qNMR) analysis using **1-Dodecanol-d25** for chemical shift referencing and quantification.

Materials:

- Analyte of interest
- **1-Dodecanol-d25** (internal standard)
- Deuterated NMR solvent (e.g., Chloroform-d, CDCl_3)
- High-precision NMR tubes

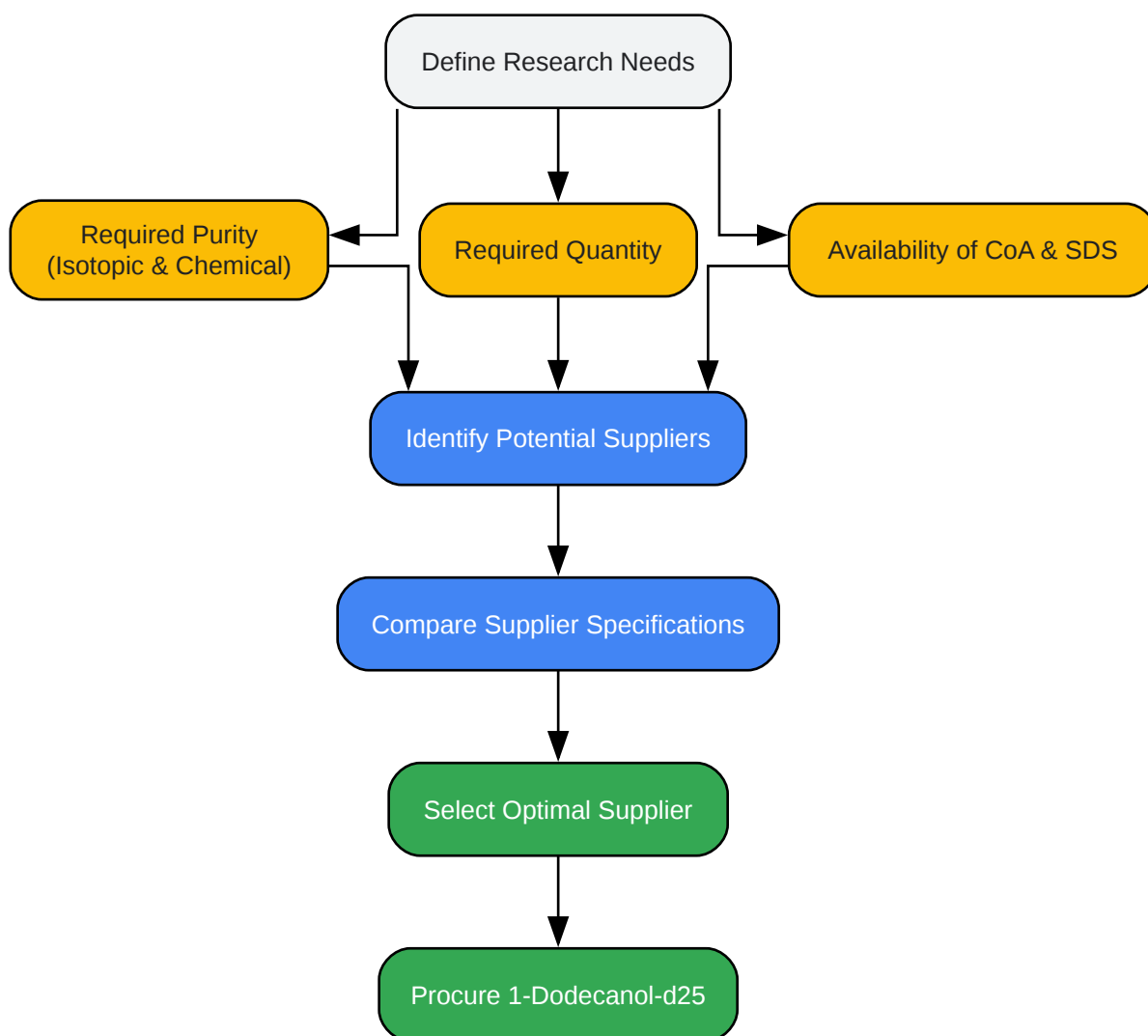
Procedure:

- Preparation of a Stock Solution of the Internal Standard:
 - Accurately weigh a precise amount of **1-Dodecanol-d25** and dissolve it in a known volume of the deuterated NMR solvent to create a stock solution of known concentration.
- Sample Preparation:

- Accurately weigh a precise amount of the analyte and dissolve it in a known volume of the deuterated NMR solvent.
- To the analyte solution, add a precise volume of the **1-Dodecanol-d25** stock solution.
- Vortex the mixture to ensure homogeneity.
- Transfer the final solution to a clean, high-precision NMR tube to the appropriate height (typically 4-5 cm).[6]
- NMR Data Acquisition:
 - Acquire the NMR spectrum under appropriate conditions for quantitative analysis, ensuring a sufficient relaxation delay.
- Data Analysis:
 - Integrate the signals corresponding to known protons of both the analyte and **1-Dodecanol-d25**.
 - The concentration of the analyte can be calculated using the following formula:
$$\text{Concentration_analyte} = (\text{Integral_analyte} / \text{Number of protons_analyte}) * (\text{Number of protons_IS} / \text{Integral_IS}) * \text{Concentration_IS}$$

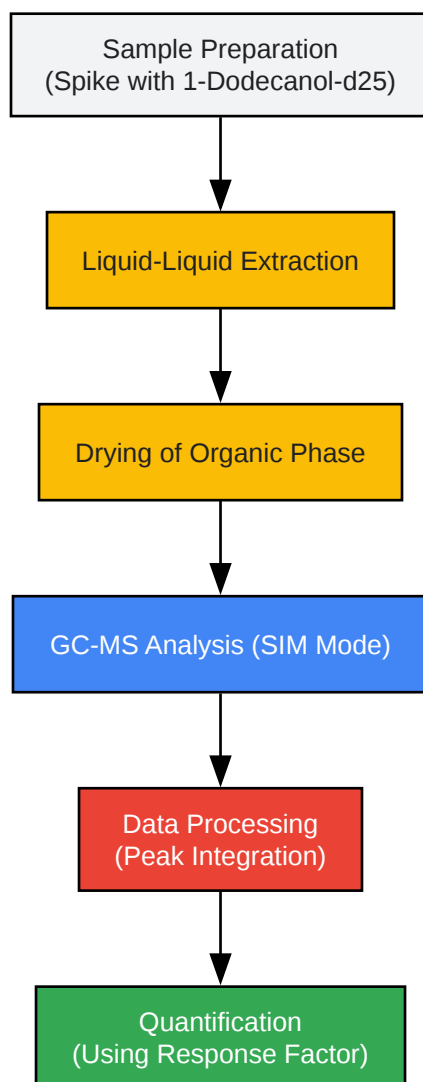
Visualizing Workflows and Relationships

The following diagrams, generated using the DOT language, illustrate key decision-making processes and experimental workflows relevant to the use of **1-Dodecanol-d25**.



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Caption: Workflow for selecting a commercial supplier of **1-Dodecanol-d25**.



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Caption: Experimental workflow for GC-MS quantification using **1-Dodecanol-d25**.

Conclusion

1-Dodecanol-d25 is an indispensable tool for researchers requiring accurate quantification of long-chain fatty alcohols and for those investigating their metabolic pathways. Careful selection of a commercial supplier based on documented purity and the specific requirements of the planned experiments is crucial for obtaining reliable and reproducible results. The provided experimental protocols offer a solid foundation for the integration of **1-Dodecanol-d25** into various research and development workflows.

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